

Comparative analysis of Z19153's side effects

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Z19153

Cat. No.: B15576114

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No Public Data Available for "Z19153"

A comprehensive search for the identifier "**Z19153**" has yielded no publicly available information regarding a drug, research compound, or therapeutic agent with this designation. Therefore, a comparative analysis of its side effects, as requested, cannot be performed at this time.

For researchers, scientists, and drug development professionals, access to accurate and verifiable data is paramount. The absence of "**Z19153**" in scientific literature, clinical trial registries, and drug information databases suggests that this identifier may be:

- An internal, non-public compound code.
- A misinterpretation or typographical error of another identifier.
- A discontinued or undisclosed research chemical.

A search of clinical trial registries did identify a study with a similar numerical sequence, NCT03819153, which pertains to the drug Semaglutide.^[1] This trial investigates the effect of Semaglutide on the progression of renal impairment in subjects with type 2 diabetes and chronic kidney disease.^[1] However, without confirmation, it would be inappropriate to assume "**Z19153**" is referring to Semaglutide.

To facilitate the requested comparative analysis, a valid and publicly recognized identifier for the compound of interest is required. This may include:

- The generic (International Nonproprietary Name - INN) or brand name of the drug.
- A specific clinical trial identifier (e.g., NCT number).
- A chemical identifier such as a CAS Registry Number.

Without a valid starting point, it is not possible to gather the necessary data on side effects, identify appropriate comparators, detail experimental protocols, or create the requested data visualizations and signaling pathway diagrams.

We recommend verifying the identifier and providing a recognized name for the compound to enable a thorough and accurate comparative analysis.

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References

- [1. ClinicalTrials.gov \[clinicaltrials.gov\]](https://clinicaltrials.gov)
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